

2-Cyclopropoxyacetic Acid: Laboratory Disposal & Handling Guide

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Compound of Interest

Compound Name: 2-Cyclopropoxyacetic acid

CAS No.: 246869-07-8

Cat. No.: B3050267

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Executive Summary & Chemical Profile

2-Cyclopropoxyacetic acid is a specialized ether-linked carboxylic acid intermediate used primarily in medicinal chemistry and drug discovery. Unlike common bulk acids (e.g., acetic acid), this compound possesses a cyclopropyl ether moiety, which introduces specific stability and reactivity considerations.

Operational Directive: Treat this substance as a Corrosive Organic Acid with potential peroxide-forming capability upon prolonged storage. Do not dispose of via sanitary sewer systems, regardless of pH neutralization.

Chemical Identity & Properties

Parameter	Data
Chemical Name	2-Cyclopropoxyacetic acid
CAS Number	246869-07-8
Molecular Formula	C ₅ H ₈ O ₃
Molecular Weight	116.12 g/mol
Physical State	Liquid (typically) or low-melting solid
Primary Hazard	Corrosive (Skin/Eye); Irritant
RCRA Classification	D002 (Corrosivity) if pH < 2; otherwise Non-Regulated Organic

Hazard Assessment & Pre-Disposal Validation

Before initiating disposal, you must validate the state of the material. This protocol prevents the accidental mixing of incompatible waste streams, a leading cause of laboratory accidents.

A. The "Ether" Risk Factor

While less prone to autoxidation than diisopropyl ether, the cyclopropyl ether linkage in **2-Cyclopropoxyacetic acid** presents a theoretical risk of peroxide formation over extended storage periods.

- Protocol: If the container is >12 months old or shows crystal formation around the cap, DO NOT OPEN. Contact EHS for remote opening or stabilization.
- Test: For containers in active use, test for peroxides using Quantofix® or similar starch-iodide strips prior to bulking into waste drums.

B. Compatibility Logic

- Incompatible with: Strong oxidizers (Nitric acid, Peroxides), Strong bases (Sodium hydroxide), and Cyanides/Sulfides (risk of HCN/H₂S gas evolution).
- Compatible with: Other organic acids (Acetic acid, Formic acid) and non-halogenated organic solvents (if bulking for incineration).

Step-by-Step Disposal Workflow

Phase 1: Segregation (The "Point of Generation")

Objective: Prevent cross-contamination at the bench level.

- Identify the Stream: Determine if the waste is "Pure Substance" (unused reagent) or "Reaction Mixture" (mixed with solvents).
- Select Container: Use an HDPE (High-Density Polyethylene) or glass container. Avoid metal containers due to acid corrosion.
- Labeling: Apply a hazardous waste label immediately upon the first drop of waste entering the container.
 - Required Fields: "Hazardous Waste," Chemical Name ("**2-Cyclopropoxyacetic acid**"), Hazard Class ("Corrosive").

Phase 2: Bulking & Storage

Objective: Maintain compliance with Satellite Accumulation Area (SAA) regulations (40 CFR 262.15).

- Secondary Containment: Place the waste bottle in a chemically resistant tray to capture potential leaks.
- Cap Management: Keep the container tightly closed unless adding waste. Do not leave funnels in the neck.
- Volume Limit: Ensure the SAA does not exceed 55 gallons (approx. 200 L) of hazardous waste.

Phase 3: Final Handoff

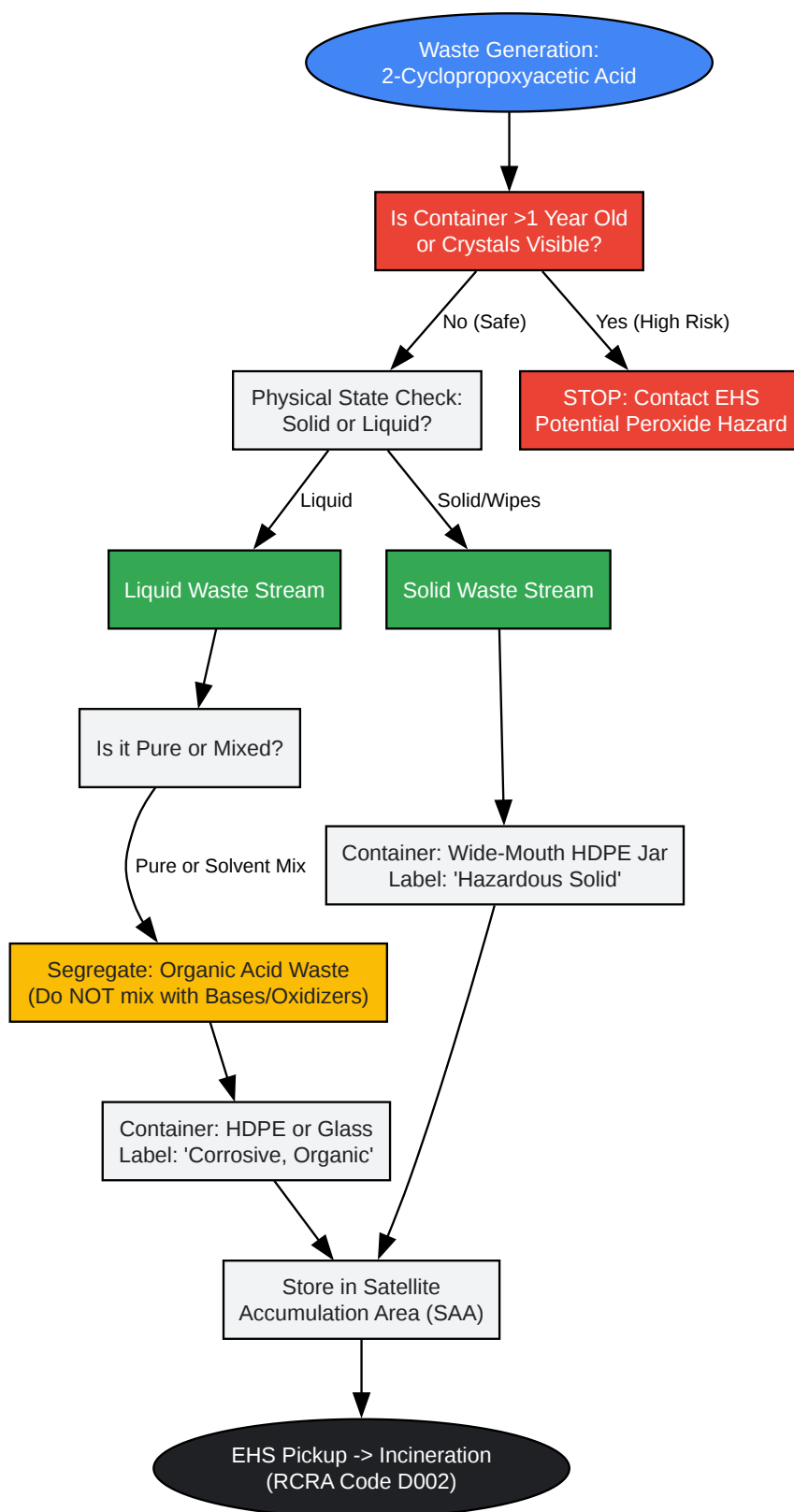
Objective: Transfer custody to licensed disposal contractors.

- PH Check: If the waste is an aqueous mixture, verify pH.^{[1][2]} If pH < 2, it is strictly D002 waste.

- Manifesting: List as "Waste Corrosive Liquid, Acidic, Organic, N.O.S. (**2-Cyclopropoxyacetic acid**)."
- Destruction Method: The preferred method is Fuel Blending/Incineration. This ensures the complete destruction of the cyclopropyl ring and ether linkage.

Visual Workflow: Waste Stream Decision Tree

The following diagram illustrates the critical decision points for disposing of **2-Cyclopropoxyacetic acid**, ensuring compliance with RCRA regulations.



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Figure 1: Decision logic for the segregation and disposal of **2-Cyclopropoxyacetic acid**, prioritizing peroxide safety checks and proper stream segregation.

Emergency Procedures (Spill Response)

In the event of a spill outside of a fume hood:

- Evacuate & Ventilate: The vapors may be irritating. Clear the immediate area.[\[1\]](#)[\[3\]](#)
- PPE: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.
- Neutralization:
 - Do not use water initially (may spread the acid).
 - Apply a spill pillow or an acid neutralizer (e.g., Sodium Bicarbonate or Amphoteric absorbent).
 - Note: Expect fizzing (CO₂ release) during neutralization.
- Cleanup: Once pH is neutral (6–8), sweep/scoop into a hazardous waste bag. Label as "Debris from Acid Spill."

References

- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 262. Retrieved from [\[Link\]](#)
- University of Washington EH&S. (2024). Acetic Acid and Organic Acid Disposal Guidelines. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2024). Cyclopropylacetic Acid (Structural Analog) Hazard Data. Retrieved from [\[Link\]](#)

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Sources

- [1. IsoLab - Acetic Acid \[isolab.ess.washington.edu\]](http://isolab.ess.washington.edu)
- [2. rtong.people.ust.hk \[rtong.people.ust.hk\]](http://rtong.people.ust.hk)
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